

# Heptyl Butyrate: A Technical Overview of its Properties and Applications

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## Compound of Interest

Compound Name: *Heptyl butyrate*

Cat. No.: *B1582431*

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CAS Number: 5870-93-9

Synonyms: Heptyl butanoate, Butanoic acid heptyl ester, Butyric acid heptyl ester, n-**Heptyl butyrate**.<sup>[1]</sup><sup>[2]</sup>

This technical guide provides an in-depth overview of **heptyl butyrate**, a versatile ester recognized for its distinct fruity aroma. The following sections detail its chemical and physical properties, experimental protocols for its synthesis and analysis of its chemoattractant properties, and its various industrial applications. This document is intended for researchers, scientists, and professionals in drug development and other scientific fields who require comprehensive information on this compound.

## Physicochemical and Spectroscopic Data

**Heptyl butyrate** is a colorless liquid with a characteristic fruity, chamomile-like odor.<sup>[3]</sup> It is a fatty acid ester that is naturally present in fruits such as fresh apples, plums, and babaco.<sup>[4]</sup> The key quantitative properties of **heptyl butyrate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> H <sub>22</sub> O <sub>2</sub>	[5]
Molecular Weight	186.29 g/mol	[5][6]
CAS Number	5870-93-9	[1][5]
Appearance	Colorless liquid	[5][7]
Melting Point	-57.5 °C to -58 °C	[6][7]
Boiling Point	225-226 °C at 760 mmHg	[5][6][7]
Density	0.864 g/mL at 25 °C	[6]
Refractive Index	n <sub>20</sub> /D 1.419 - 1.423	[1][5]
Flash Point	91 °C (195.8 °F) - closed cup	[2][6]
Purity	≥98%	[6]
Solubility	Slightly soluble in water	[7]
FEMA Number	2549	[6][7]

## Experimental Protocols

While **heptyl butyrate** does not have prominent applications in drug development involving specific signaling pathways, it is a subject of interest in chemical synthesis and ecological research. The following protocols provide detailed methodologies for its synthesis and for evaluating its well-documented chemoattractant properties.

### Synthesis via Fischer Esterification

**Heptyl butyrate** can be synthesized through the Fischer esterification of butanoic acid and 1-heptanol, a reaction catalyzed by a strong acid.

Materials:

- 1-heptanol
- Butanoic acid

- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ ) or other acid catalyst like p-toluenesulfonic acid
- Toluene (or another suitable solvent for azeotropic removal of water)
- Saturated sodium bicarbonate solution ( $\text{NaHCO}_3$ )
- Brine (saturated aqueous sodium chloride)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle
- Separatory funnel
- Erlenmeyer flask
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine 1-heptanol, a molar excess of butanoic acid (e.g., 1.2 equivalents), and toluene.
- **Catalyst Addition:** With stirring, cautiously add a catalytic amount of concentrated sulfuric acid to the mixture.
- **Reflux and Water Removal:** Attach a Dean-Stark apparatus and a reflux condenser to the flask. Heat the mixture to reflux. The toluene-water azeotrope will distill and collect in the Dean-Stark trap, effectively removing water and driving the reaction towards the formation of the ester.

- **Reaction Monitoring:** Continue the reflux until no more water is collected in the trap, which typically takes 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:**
  - Allow the reaction mixture to cool to room temperature.
  - Transfer the mixture to a separatory funnel.
  - Wash the organic layer sequentially with a saturated sodium bicarbonate solution to neutralize the acid catalyst and any unreacted butanoic acid (caution: CO<sub>2</sub> evolution), water, and brine.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter off the drying agent and remove the toluene using a rotary evaporator.
- **Purification:** The crude **heptyl butyrate** can be purified by fractional distillation under reduced pressure to yield the pure product.

## Protocol for Evaluating Chemoattractant Properties for *Vespula* species (Yellowjackets)

**Heptyl butyrate** is a known potent attractant for several species of yellowjackets. The following protocol outlines a typical field experiment to evaluate its efficacy.

Materials:

- Commercial wasp traps (e.g., Trappit Dome traps)
- **Heptyl butyrate**
- A suitable solvent or carrier (e.g., mineral oil)
- Acetic acid solution (e.g., 0.5%) as a potential co-attractant
- Drowning solution (water with a surfactant)

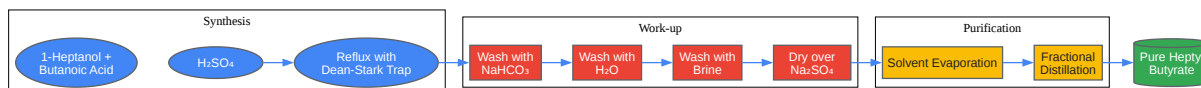
- Polyethylene caps or other dispensing devices
- Field site with a known population of yellowjackets

Procedure:

- Trap Preparation:
  - Prepare the drowning solution and add it to the base of the traps.
  - For the attractant, prepare different formulations to be tested. For example:
    - Treatment 1: 1 ml of **heptyl butyrate** in a dispenser.
    - Treatment 2: 1 ml of **heptyl butyrate** combined with a 0.5% acetic acid drowning solution.
    - Control: A trap with only the drowning solution.
- Experimental Design:
  - Set up the traps in the field, ensuring they are placed at a standardized height (e.g., 1-1.5 meters above the ground) and are sufficiently spaced apart (e.g., >10 meters) to avoid interference.
  - Use a randomized block design to account for spatial variability in the wasp population.
- Data Collection:
  - Check the traps at regular intervals (e.g., daily or every few days).
  - Count and identify the species of trapped wasps.
- Data Analysis:
  - Analyze the trap capture data using appropriate statistical methods (e.g., ANOVA followed by a post-hoc test like Tukey's) to compare the effectiveness of the different treatments.

## Visualized Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **heptyl butyrate**.



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Caption: Workflow for the synthesis and purification of **heptyl butyrate**.

## Applications

**Heptyl butyrate**'s primary applications stem from its distinct sensory properties and its role as a semiochemical.

- **Flavors and Fragrances:** Due to its fruity aroma, **heptyl butyrate** is used as a flavoring agent in a variety of food products and as a fragrance component in perfumes, cosmetics, and personal care items.[5]
- **Pest Management:** It is a highly effective attractant for certain species of yellowjackets (*Vespula* spp.).[8] This property is leveraged in commercial lures for trapping and monitoring these pest insects, offering a targeted approach that generally does not attract beneficial insects like honeybees.[4]
- **Chemical Research:** In analytical chemistry, **heptyl butyrate** can be used as a standard for the identification and quantification of other compounds.[5] It also serves as a solvent and an intermediate in various organic syntheses.[5]

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